

# Recovery Data and Experimental Findings

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## Compound Focus: Chlorpyrifos-d10

CAS No.: 285138-81-0

Cat. No.: S804346

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The following table summarizes the experimental contexts and recovery outcomes for **Chlorpyrifos-d10** from recent studies:

Study Context/Matrix	Recovery Range	Key Experimental Notes	Source
Pesticide Analysis in Soya Beans	86% - 103%	Used as internal standard; method validated with high accuracy. [1]	
Analysis of Airborne Pesticides	Information Not Provided	Listed as a used internal standard, but no specific recovery data reported. [2]	
Analysis in Vegetables (e.g., cauliflower, cabbage)	Information Not Provided	Validated method with LOD/LOQ of 0.011/0.034 mg/kg, but no specific recovery for D10 analog stated. [3]	

A study aiming to characterize pesticides in soya bean candidate reference material demonstrated that using **Chlorpyrifos-d10** for isotopic dilution resulted in excellent method **trueness, reproducibility, and repeatability**. [1]

## Detailed Experimental Protocols

Here are the methodologies from studies that utilized **Chlorpyrifos-d10**, which can serve as robust protocols for your own recovery studies.

## Protocol 1: LC-MS/MS Analysis in Soya Beans [1]

This protocol is designed for high-accuracy quantification in a complex plant matrix.

- **Sample Preparation:** A modified **QuEChERS** procedure was applied. Samples were extracted with acetonitrile and then cleaned up using dispersive solid-phase extraction (d-SPE) with **C18, PSA, and Florisil** sorbents to minimize matrix effects.
- **Internal Standard Calibration:** **Chlorpyrifos-d10** was employed as a stable isotope-labelled internal standard. Calibration was performed using pure substance solutions containing both the native and the labelled compounds.
- **Instrumentation & Quantification:** Analysis was performed using **LC-MS/MS (triple quadrupole)** with multiple reaction monitoring (MRM). The use of the internal standard corrects for losses during sample preparation and ionization suppression/enhancement during analysis.

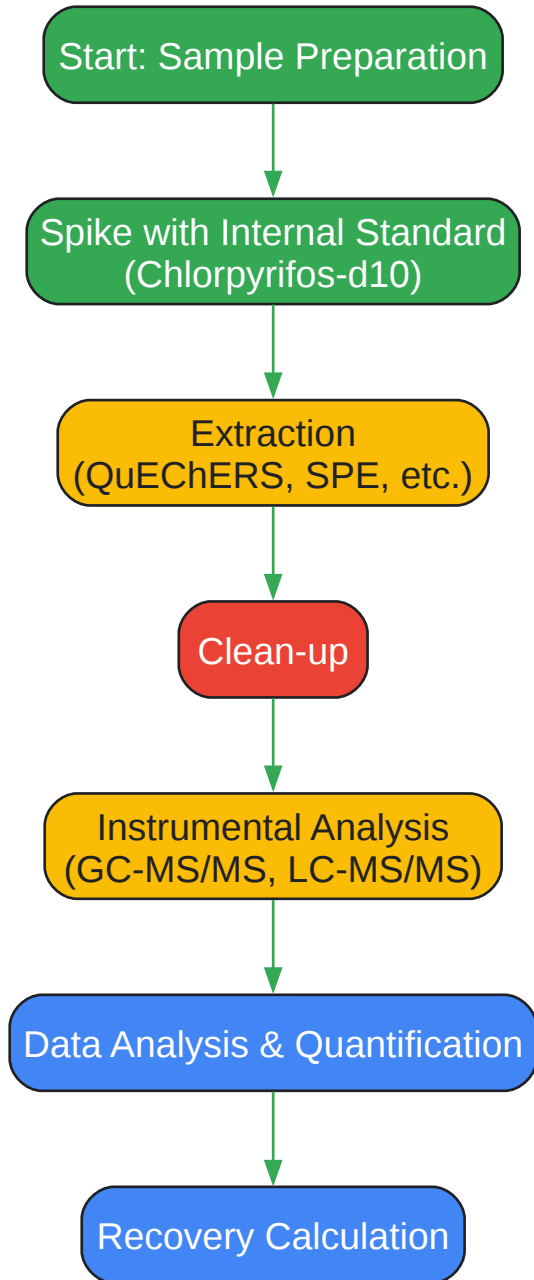
## Protocol 2: GC-MS/MS and LC-QTOF Analysis of Airborne Pesticides [2]

This method highlights the use of **Chlorpyrifos-d10** in analyzing pesticides from different environmental phases.

- **Sample Collection:** Air samples were separated into particulate and gaseous phases. Particulates were collected on **Glass Fiber Filters (GFFs)**, and gaseous compounds on **PUF/XAD-2 resin columns**.
- **Extraction:**
  - **GFFs:** A **QuEChERS** extraction with acetonitrile was selected.
  - **PUF/XAD-2:** A **cold-column extraction with dichloromethane** was used.
- **Internal Standard Use:** **Chlorpyrifos-d10** was among the isotope-labelled internal standards used for quantification.
- **Instrumentation:** Extracts were analyzed by both **GC-EI-MS/MS** and **LC-ESI-QTOF** to cover a broad spectrum of over 300 pesticides.

## Workflow for Pesticide Recovery Analysis

The diagram below illustrates the general workflow common to recovery studies using internal standards like **Chlorpyrifos-d10**:



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## Key Insights for Comparison Guides

- **Role of Chlorpyrifos-d10:** It is primarily used as an **internal standard** for isotope dilution mass spectrometry, a gold-standard method for achieving high accuracy and correcting for analyte loss and matrix effects [1].
- **Performance Context:** Recovery values are highly dependent on the sample matrix and sample preparation method. The excellent recovery (86-103%) in soya beans was achieved with a carefully optimized and validated QuEChERS protocol [1].

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## References

1. Accurate determination of selected pesticides in soya ... [sciencedirect.com]
2. Development of an analytical method for the determination ... [pmc.ncbi.nlm.nih.gov]
3. Analysis of Chlorpyrifos Pesticide Residue in Locally ... [pmc.ncbi.nlm.nih.gov]

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